Application Note: Deoxyfluorination of 1,3-Diacetylbenzene using DAST

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Compound of Interest

Compound Name:	*1-(3-(1,1-Difluoroethyl)phenyl)ethan-1-one*
CAS No.:	*1556404-07-9*
Cat. No.:	*B1432645*

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Executive Summary

This application note details the protocol for the deoxyfluorination of 1,3-diacetylbenzene to synthesize 1,3-bis(1,1-difluoroethyl)benzene using diethylaminosulfur trifluoride (DAST). This transformation is critical in medicinal chemistry for bioisosteric replacement, where the gem-difluoroethyl group serves as a lipophilic, metabolically stable surrogate for the acetyl group.

The protocol emphasizes safety and reproducibility, addressing the specific challenges of handling DAST (thermal instability) and controlling the exothermicity associated with diketone fluorination.

Safety & Handling (CRITICAL)

WARNING: DAST (Diethylaminosulfur trifluoride) is a hazardous reagent.[1] Strict adherence to the following safety parameters is non-negotiable.

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Hazard Class	Description	Mitigation Strategy
Explosion Hazard	DAST residue can decompose explosively at temperatures >90°C.	NEVER distill DAST reaction residues. Keep reaction temperature <50°C.
Corrosivity	Hydrolysis releases Hydrogen Fluoride (HF), which causes deep, painless burns that destroy tissue and bone.	Use only anhydrous solvents. Keep Calcium Gluconate gel immediately accessible.
Pressure	Reaction generates gaseous byproducts (HF, SOF_2).	Perform in a well-ventilated fume hood behind a blast shield. Ensure pressure relief (inert gas line).

Reaction Mechanism

The deoxyfluorination of ketones by DAST proceeds via a nucleophilic attack of the sulfur atom on the carbonyl oxygen, followed by the elimination of HF to form an activated alkoxyaminosulfur intermediate. The subsequent nucleophilic attack by fluoride ion (via an SN1-like or SN2-like pathway depending on substrate electronics) yields the gem-difluoride.

Mechanistic Pathway Diagram

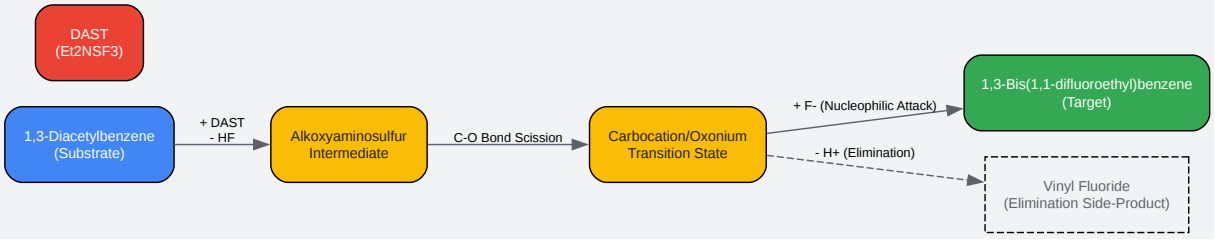

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Figure 1: Mechanistic pathway for the conversion of acetyl groups to gem-difluoroethyl moieties. Note the competition between fluorination and elimination (vinyl fluoride formation).[2]

Method Development & Optimization

Stoichiometry

For 1,3-diacetylbenzene, the presence of two carbonyl groups requires a minimum of 2.0 equivalents of DAST. However, to drive the equilibrium and account for incidental hydrolysis, an excess is required.

- Standard: 2.2 – 3.0 equivalents.
- Observation: Using <2.2 equivalents results in a mixture of mono-fluorinated ketone and starting material.

Solvent Selection

Dielectric constant plays a role in stabilizing the cationic transition state.

Solvent	Polarity	Suitability	Notes
Dichloromethane (DCM)	Moderate	High	Standard choice. Good solubility, easy workup.
Chloroform ($CHCl_3$)	Moderate	High	Alternative to DCM; slightly higher boiling point allows mild heating if needed.
THF	Moderate	Low	Can polymerize or react with DAST; generally avoided for this specific transformation.

Temperature Control

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- Addition Phase: -78°C to 0°C. Low temperature is required to manage the initial exotherm and suppress vinyl fluoride elimination.
- Reaction Phase: Warm to Room Temperature (20-25°C).
- Heating:Avoid if possible. If conversion is incomplete, mild heating to 40°C is permissible, but strictly monitor for decomposition.

Experimental Protocol

Materials

- Substrate: 1,3-Diacetylbenzene (1.0 eq, 10 mmol, 1.62 g)
- Reagent: DAST (3.0 eq, 30 mmol, 3.96 mL)
- Solvent: Anhydrous Dichloromethane (DCM), 50 mL
- Quench: Saturated aqueous $NaHCO_3$

Step-by-Step Workflow

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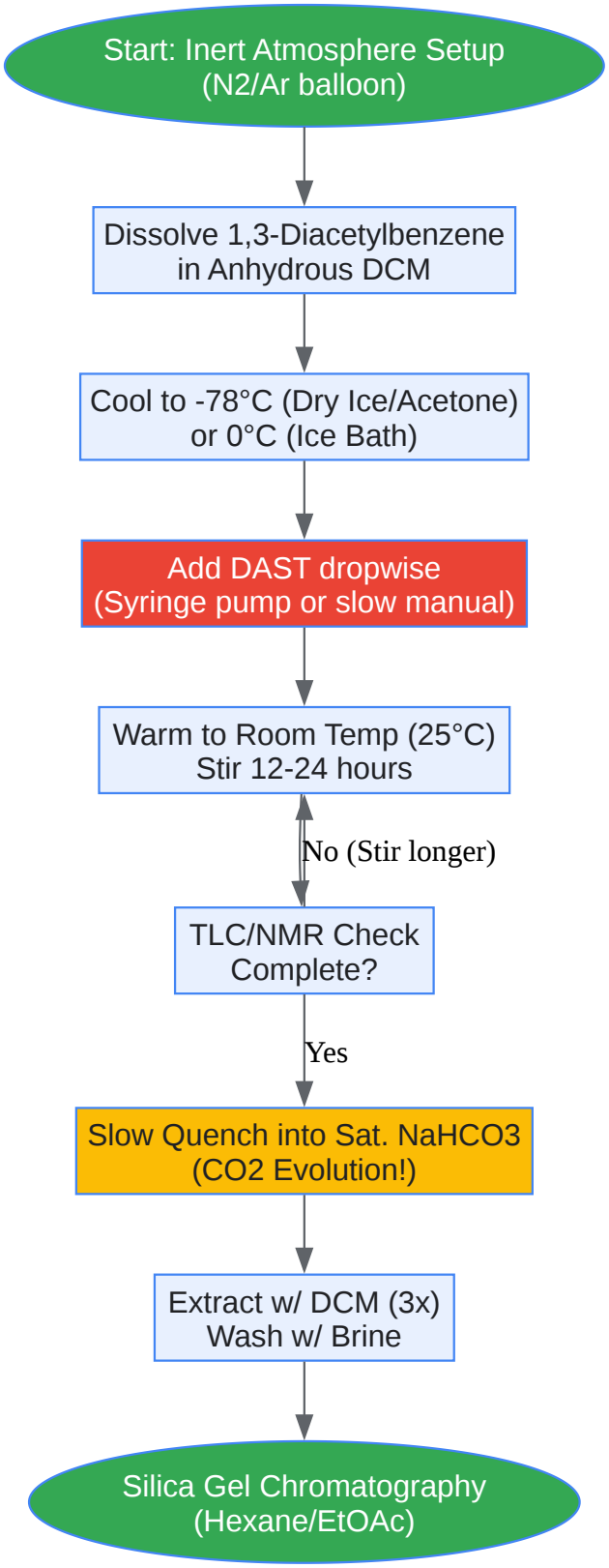

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Figure 2: Operational workflow for the batch synthesis of 1,3-bis(1,1-difluoroethyl)benzene.

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Detailed Procedure

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar. Cap with a rubber septum and flush with Nitrogen (N_2) for 15 minutes.
- Solvation: Add 1,3-diacetylbenzene (1.62 g, 10 mmol) and inject anhydrous DCM (40 mL). Stir until fully dissolved.
- Cooling: Submerge the flask in an ice/water bath (0°C). Allow to equilibrate for 10 minutes.
  - Note: For higher purity profiles, start at -78°C (dry ice/acetone), though 0°C is often sufficient for acetophenones.
- Addition: Slowly add DAST (3.96 mL, 30 mmol) dropwise via a glass syringe over 20 minutes.
  - Precaution: Do not rush. Rapid addition causes local overheating and increases elimination byproducts.
- Reaction: Remove the cooling bath and allow the reaction to warm to room temperature. Stir under N_2 for 16–24 hours.
- Monitoring: Check reaction progress via TLC (10% EtOAc in Hexane) or 19F NMR of an aliquot.
  - Target: Disappearance of ketone carbonyl signal in IR or starting material spots in TLC.
- Quench (Hazardous Step): Cool the reaction mixture back to 0°C. Very slowly pour the reaction mixture into a beaker containing saturated aqueous $NaHCO_3$ (100 mL) and crushed ice.
  - Warning: Vigorous CO_2 evolution will occur. Stir until bubbling ceases.
- Workup: Transfer to a separatory funnel. Separate the organic layer.[1][3][4][5] Extract the aqueous layer with DCM (2 x 30 mL). Combine organic layers, wash with brine, dry over anhydrous Na_2SO_4, and filter.

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- Purification: Concentrate the filtrate under reduced pressure (Rotovap bath < 35°C). Purify the residue via silica gel flash chromatography (Gradient: 100% Hexane to 95:5 Hexane/EtOAc).

Analytical Characterization (Expected Data)

Validation of the product, 1,3-bis(1,1-difluoroethyl)benzene, is confirmed via NMR spectroscopy.[6]

Technique	Signal Characteristics	Interpretation
19F NMR	~ -85 to -90 ppm (Quartet, J ≈ 18 Hz)	Characteristic of Ar-CF_2-CH_3. The quartet arises from coupling to the methyl protons.
1H NMR	~ 1.90 ppm (Triplet, J ≈ 18 Hz)	Methyl group (CH_3-CF_2-). The triplet arises from coupling to the two fluorine atoms.
13C NMR	~ 120 ppm (Triplet, J ≈ 240 Hz)	The gem-difluoro carbon (Ar-CF_2-CH_3).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Moisture contamination.	Ensure all glassware is flame-dried and DCM is distilled or from a fresh anhydrous bottle.
Vinyl Fluoride Impurity	Reaction temp too high or base present.	Keep addition at -78°C. Ensure DAST is acid-free (older bottles can accumulate HF/amine salts).
Incomplete Conversion	Steric hindrance or old reagent.	Increase DAST to 4.0 eq. Allow reaction to run 48h. Use fresh DAST (yellow/orange color indicates degradation).

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References

- Middleton, W. J. (1975). "New fluorinating reagents. Dialkylaminosulfur fluorides." The Journal of Organic Chemistry, 40(5), 574–578.
- Lal, G. S., Pez, G. P., et al. (1999). "Bis(2-methoxyethyl)aminosulfur trifluoride: a new broad-spectrum deoxofluorinating agent with enhanced thermal stability." The Journal of Organic Chemistry, 64(19), 7048-7054.
- Singh, R. P., & Shreve, J. M. (2002). "Nucleophilic Fluorination with Diethylaminosulfur Trifluoride (DAST)." Synthesis, 2002(17), 2561-2578.
- Bioisostere Application: Meanwell, N. A. (2018). "Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design." Journal of Medicinal Chemistry, 61(14), 5822–5880.

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Sources

- 1. orgsyn.org [orgsyn.org]
- 2. Fluorination with aminosulfuranes - Wikipedia [en.wikipedia.org]
- 3. organic-synthesis.com [organic-synthesis.com]
- 4. Enantiospecific deoxyfluorination of cyclic α-OH-β-ketoesters† - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. lib3.dss.go.th [lib3.dss.go.th]
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